

Application Notes and Protocols: BVT-2733 Hydrochloride in DMSO

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Compound of Interest

Compound Name: BVT-2733 hydrochloride

Cat. No.: B1663171

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **BVT-2733 hydrochloride** stock solutions in DMSO, along with guidelines for its use in in vitro studies. BVT-2733 is a potent and selective inhibitor of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1), an enzyme crucial in the peripheral metabolism of glucocorticoids.[1][2] These protocols are intended to ensure accurate and reproducible experimental outcomes.

Introduction

BVT-2733 hydrochloride is a nonsteroidal inhibitor of 11 β -HSD1, an enzyme that catalyzes the conversion of inactive cortisone to active cortisol in key metabolic tissues.[3] By inhibiting this enzyme, BVT-2733 has been shown to attenuate obesity, inflammation, and metabolic syndrome in preclinical models.[4][5][6] Its utility in research spans studies of metabolic diseases, inflammation, and osteoporosis.[3]

Chemical and Physical Properties

A summary of the key properties of **BVT-2733 hydrochloride** is provided in the table below.

Property	Value	Reference
CAS Number	376641-65-5	[1]
Molecular Formula	C ₁₇ H ₂₂ Cl ₂ N ₄ O ₃ S ₂	[1]
Molecular Weight	465.42 g/mol	[1]
Appearance	Crystalline solid	[7]
Purity	≥98%	[7]
Solubility in DMSO	Approx. 1 mg/mL to ≥42.9 mg/mL	[7][8]
Storage	Store at -20°C	[7]

Preparation of BVT-2733 Hydrochloride Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **BVT-2733 hydrochloride** in DMSO.

Materials

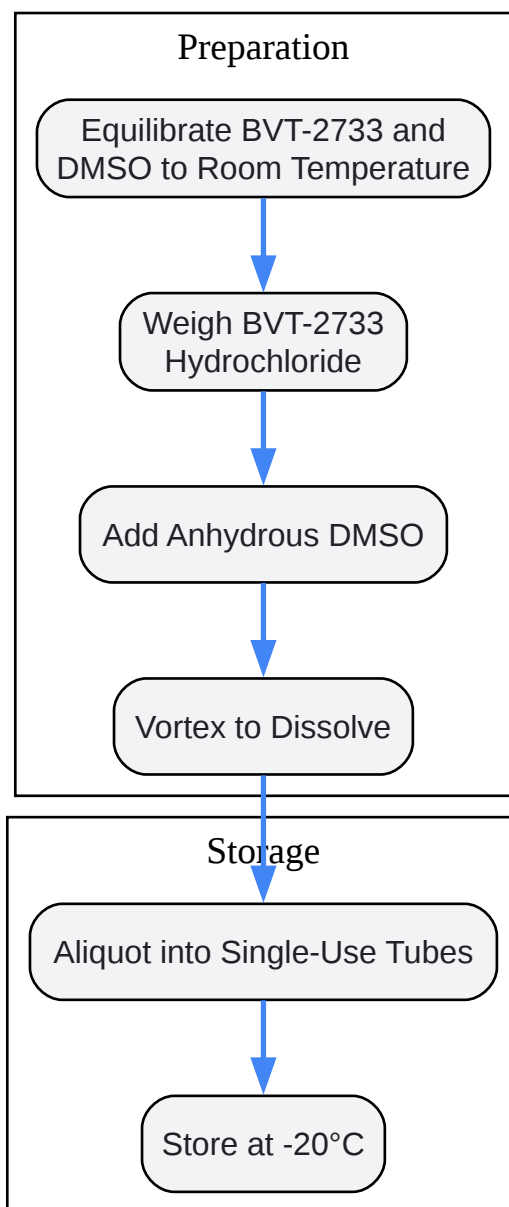
- **BVT-2733 hydrochloride** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

Protocol

- Equilibrate Reagents: Allow the **BVT-2733 hydrochloride** vial and anhydrous DMSO to come to room temperature before opening to prevent condensation.

- Weighing: Accurately weigh a precise amount of **BVT-2733 hydrochloride** using a calibrated analytical balance. For a 10 mM stock solution, you would need 4.6542 mg per 1 mL of DMSO.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **BVT-2733 hydrochloride**. For example, add 1 mL of DMSO to 4.6542 mg of the compound.
- Mixing: Vortex the solution until the **BVT-2733 hydrochloride** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C. For short-term storage (up to one month), 0-4°C is acceptable.^[2]

Workflow for Stock Solution Preparation



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Workflow for preparing **BVT-2733 hydrochloride** stock solution.

In Vitro Application: Inhibition of Inflammatory Gene Expression

This protocol provides a general method for treating cultured cells with BVT-2733 to assess its effect on inflammatory gene expression, based on published studies.^{[6][9]}

Materials

- Cultured cells (e.g., J774A.1 macrophages or 3T3-L1 preadipocytes)
- Complete cell culture medium
- **BVT-2733 hydrochloride** stock solution (10 mM in DMSO)
- Inflammatory stimulus (e.g., Lipopolysaccharide (LPS) or Palmitate (PA))
- Phosphate-buffered saline (PBS)
- Reagents for RNA extraction and quantitative real-time PCR (qRT-PCR)

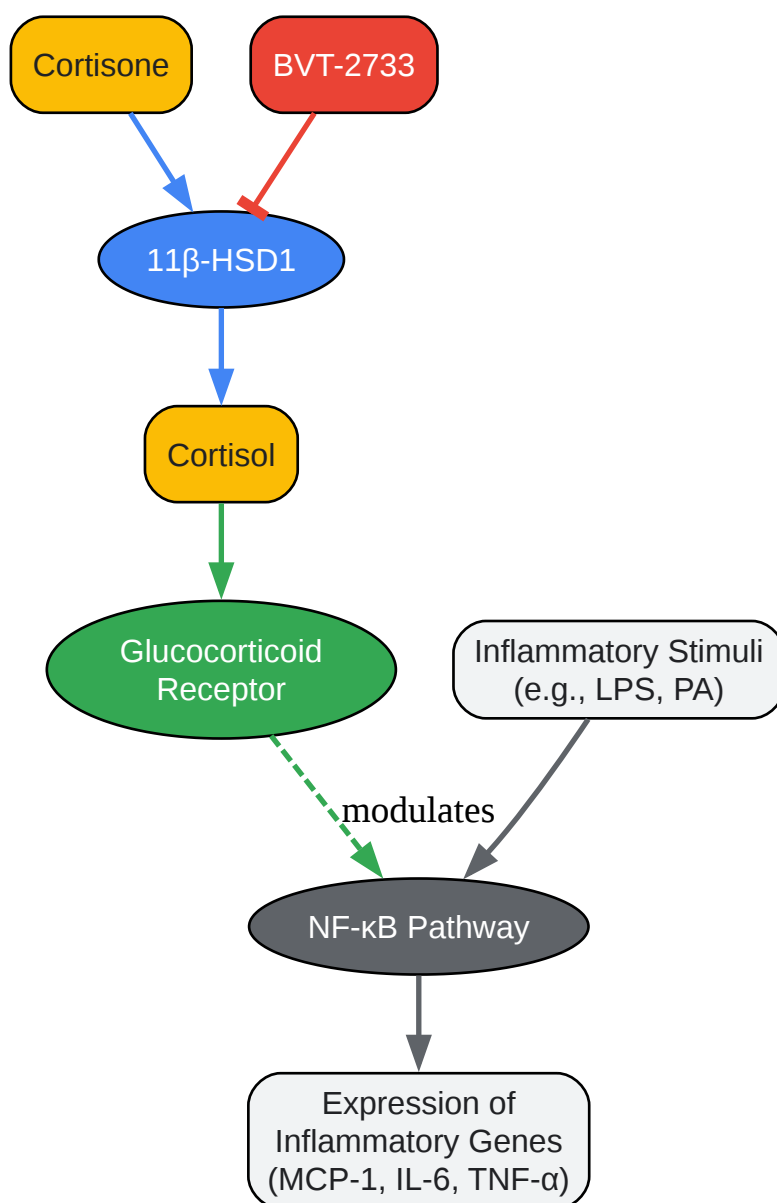
Protocol

- Cell Seeding: Seed cells in appropriate culture plates and allow them to adhere and reach the desired confluency.
- Preparation of Working Solutions: Prepare working solutions of BVT-2733 by diluting the 10 mM stock solution in complete cell culture medium to the desired final concentrations (e.g., 50-100 μ M).^[2] Also, prepare a vehicle control with the same final concentration of DMSO.
- Treatment:
 - For pre-treatment, replace the culture medium with the medium containing the desired concentration of BVT-2733 or vehicle control and incubate for a specified time (e.g., 1-2 hours).
 - Add the inflammatory stimulus (e.g., LPS at 50 ng/mL or PA at 100 μ M) to the wells.^[6]
 - Co-incubate the cells with BVT-2733 and the inflammatory stimulus for the desired duration (e.g., 24 hours).^[2]
- Cell Lysis and RNA Extraction: After incubation, wash the cells with PBS and lyse them. Extract total RNA using a suitable kit according to the manufacturer's instructions.

- qRT-PCR Analysis: Perform reverse transcription of the RNA to cDNA, followed by qRT-PCR to analyze the expression levels of target inflammatory genes (e.g., MCP-1, IL-6, TNF- α).

Signaling Pathway Inhibition

BVT-2733's primary mechanism of action is the inhibition of 11 β -HSD1. This reduces the intracellular conversion of cortisone to cortisol, thereby dampening the downstream effects of cortisol, which can include the potentiation of inflammatory signaling pathways like NF- κ B.



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BVT-2733 inhibits 11 β -HSD1, reducing cortisol production and its downstream effects.

In Vivo Application Data

The following table summarizes dosage information from in vivo studies using BVT-2733 in mouse models.

Animal Model	Dosage	Route of Administration	Study Focus	Reference
Diet-induced obese mice	100 mg/kg, twice daily	Oral	Obesity and inflammation	[6]
Diet-induced obese mice	50 mg/kg/day	Injection	Hepatic steatosis	[10]
Collagen-induced arthritis mice	100 mg/kg, twice daily	Oral	Arthritis severity and inflammation	[2]

Safety Precautions

BVT-2733 hydrochloride should be handled as a hazardous material.[7] Appropriate personal protective equipment, including gloves, lab coat, and safety glasses, should be worn. All handling should be performed in a well-ventilated area or a chemical fume hood. For complete safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.[7]

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